

Application Notes and Protocols for Studying Ceftriaxone Sodium Salt Pharmacokinetics

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Compound of Interest

Compound Name: Ceftriaxone sodium salt

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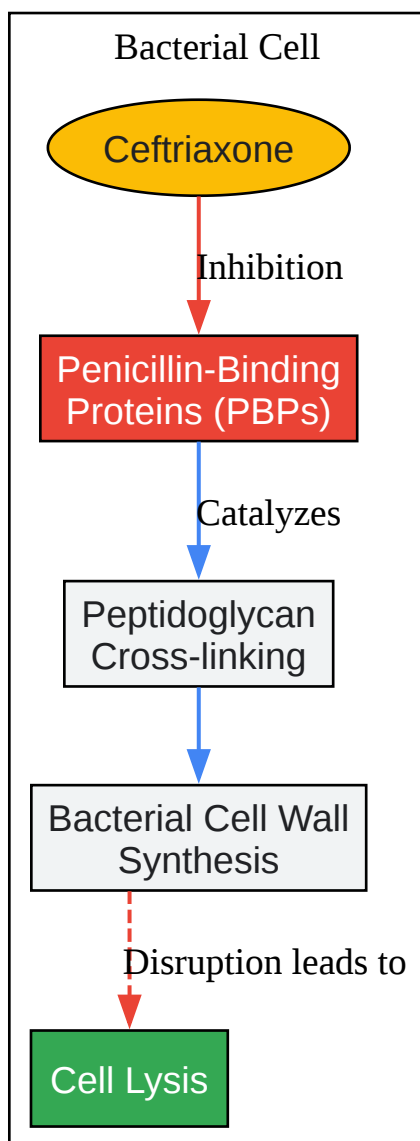
These application notes provide a comprehensive guide to designing and conducting pharmacokinetic studies of **ceftriaxone sodium salt**. The protocols outlined below are based on established methodologies and are intended to ensure the generation of robust and reliable data for drug development and research purposes.

Introduction

Ceftriaxone is a broad-spectrum, third-generation cephalosporin antibiotic widely used for the treatment of various bacterial infections.[1][2] A thorough understanding of its pharmacokinetic profile—absorption, distribution, metabolism, and excretion (ADME)—is crucial for optimizing dosing regimens and ensuring therapeutic efficacy while minimizing potential adverse effects. These notes detail the experimental design, analytical methods, and data interpretation for pharmacokinetic studies of ceftriaxone.

Mechanism of Action

Ceftriaxone exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[1][2][3] It binds to and inactivates penicillin-binding proteins (PBPs), which are enzymes essential for the final step of peptidoglycan synthesis.[1][4] This disruption leads to the formation of a defective cell wall, ultimately causing bacterial cell lysis and death.[4]



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Figure 1: Mechanism of action of Ceftriaxone.

Experimental Design for Pharmacokinetic Studies

A well-designed pharmacokinetic study is essential for accurately characterizing the disposition of ceftriaxone. Key considerations include the selection of an appropriate animal model, determination of the route of administration and dose, and establishment of a robust sampling schedule.

Animal Models

Various animal models have been utilized for ceftriaxone pharmacokinetic studies, including rats, mice, rabbits, dogs, cats, calves, and horses.^{[5][6][7][8][9][10][11][12]} The choice of model depends on the specific research question, with rodents often used for initial screening and larger animals for studies requiring closer physiological similarity to humans.

Route of Administration and Dosing

Ceftriaxone is administered intravenously (IV) or intramuscularly (IM) in clinical practice.^{[13][14]} For preclinical studies, intravenous administration is often used to determine fundamental pharmacokinetic parameters like clearance and volume of distribution, while intramuscular or subcutaneous routes are used to assess absorption characteristics. Doses used in animal studies vary depending on the species and the intended clinical application. For instance, doses of 20 mg/kg in mice and 100 mg/kg in rats have been reported.^{[6][8]}

Sample Collection

Blood is the primary biological matrix for pharmacokinetic analysis. Serial blood samples are collected at predetermined time points after drug administration. A typical sampling schedule for an intravenous dose might include collections at 5, 15, 30, and 45 minutes, and 1, 2, 4, 8, 12, 16, and 24 hours post-dose.^{[8][15][16]} For intramuscular or subcutaneous administration, additional early time points are crucial to characterize the absorption phase. Plasma is separated from whole blood by centrifugation and stored at -80°C until analysis.^[16]

Bioanalytical Methodology

Accurate quantification of ceftriaxone in biological matrices is critical. High-performance liquid chromatography (HPLC) with ultraviolet (UV) detection and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most common analytical methods.^{[13][14][17][18]}

Sample Preparation

Protein precipitation is a common and effective method for extracting ceftriaxone from plasma samples.^{[13][14][19]} This typically involves adding a precipitating agent like acetonitrile or methanol to the plasma sample, followed by vortexing and centrifugation to pellet the precipitated proteins.^{[16][19]} The resulting supernatant, containing the drug, is then analyzed.

Chromatographic Conditions

Reverse-phase chromatography is typically employed for the separation of ceftriaxone. A C18 column is commonly used with a mobile phase consisting of a mixture of an aqueous buffer (e.g., ammonium acetate or ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).[13][14][16][19]

Detection

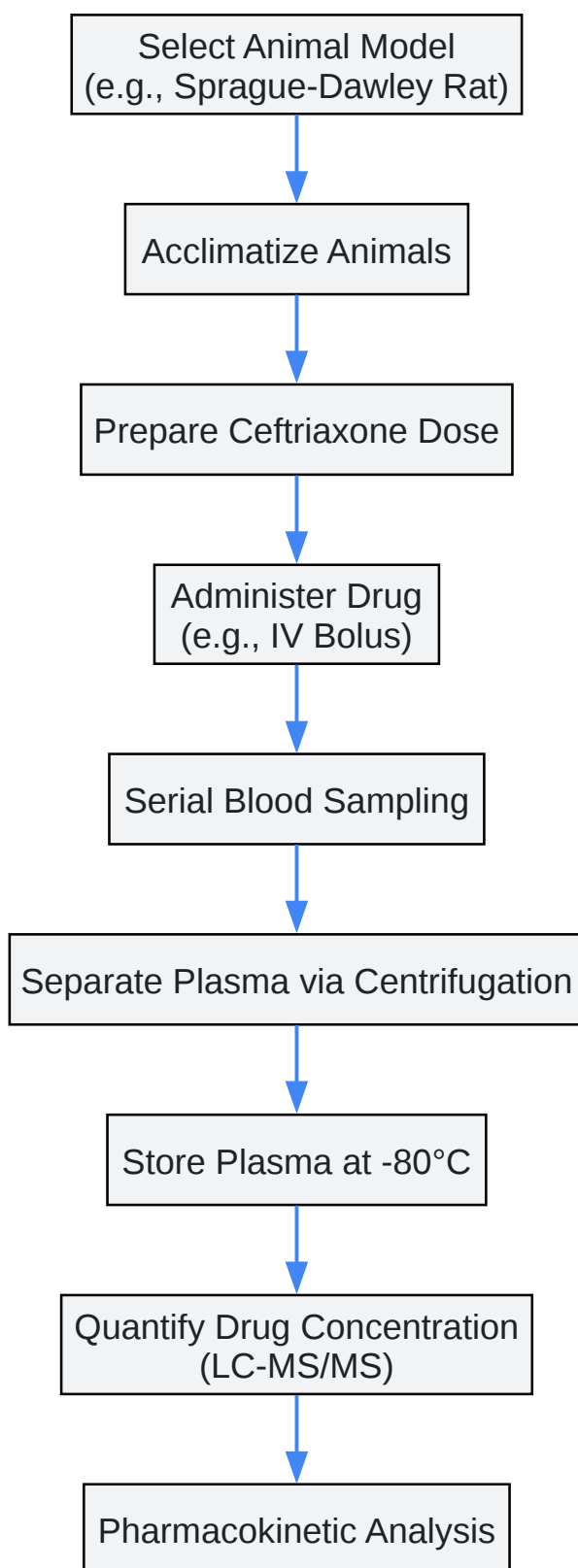
- HPLC-UV: Detection is typically performed at a wavelength of around 260 nm.[16]
- LC-MS/MS: This method offers higher sensitivity and selectivity. Detection is achieved using positive electrospray ionization (ESI) and selected reaction monitoring (SRM). The precursor-to-product ion transition for ceftriaxone is typically m/z 555.0 $\rightarrow$ 396.1.[13][14][17][18]

Experimental Protocols

Protocol for a Single-Dose Intravenous Pharmacokinetic Study in Rats

- Animal Model: Male Sprague-Dawley rats (250-300 g).
- Housing: House animals in a controlled environment with a 12-hour light/dark cycle and provide ad libitum access to food and water.[6]
- Drug Formulation: Dissolve **ceftriaxone sodium salt** in sterile saline to the desired concentration.
- Dosing: Administer a single intravenous bolus dose of 100 mg/kg ceftriaxone via the tail vein.[6]
- Blood Sampling: Collect approximately 0.25 mL of blood from the jugular vein or tail vein at the following time points: 0 (pre-dose), 5, 15, 30 minutes, and 1, 2, 4, 6, 8, 12, and 24 hours post-dose.[15][16]
- Sample Processing: Collect blood into tubes containing an anticoagulant (e.g., EDTA or heparin). Centrifuge at 2000 x g for 10 minutes at 4°C to separate plasma.[16]

- Sample Storage: Store plasma samples at -80°C until bioanalysis.[16]
- Bioanalysis: Quantify ceftriaxone concentrations in plasma using a validated LC-MS/MS method.
- Pharmacokinetic Analysis: Analyze the plasma concentration-time data using non-compartmental or compartmental analysis to determine key pharmacokinetic parameters.



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Figure 2: Experimental workflow for a pharmacokinetic study.

Data Presentation and Analysis

Pharmacokinetic parameters are calculated from the plasma concentration-time data. These parameters provide a quantitative description of the drug's disposition in the body.

Key Pharmacokinetic Parameters

Parameter	Description
C _{max}	Maximum (peak) plasma concentration
T _{max}	Time to reach C _{max}
AUC	Area under the plasma concentration-time curve
t _{1/2}	Elimination half-life
CL	Clearance
V _d	Volume of distribution

Sample Pharmacokinetic Data

The following tables summarize representative pharmacokinetic parameters of ceftriaxone in various species.

Table 1: Pharmacokinetic Parameters of Ceftriaxone in Different Species

Species	Dose (mg/kg)	Route	C _{max} (µg/mL)	t _{1/2} (h)	CL (L/h/kg)	V _d (L/kg)	Reference
Human	1000 (total)	IV	~150	5.8 - 8.7	0.018 - 0.022	0.13 - 0.18	[2][15]
Cat	25	IV	-	1.73	0.37	0.57	[5]
Cat	25	IM	54.40	-	-	-	[5]
Calf	10	IV	-	1.58	0.19	0.44	[7]
Calf	10	IM	15.34	5.02	-	1.16	[7]
Rat	100	IP	~70	~1.5	-	-	[6]

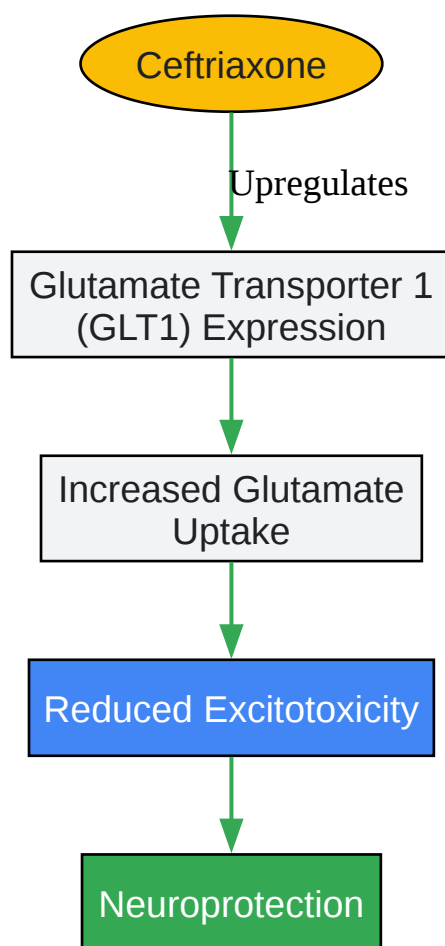
Table 2: Pharmacokinetic Parameters of Ceftriaxone in Humans Following a Single Intravenous Dose

Dose	Cmax (µg/mL)	AUC (µg*h/mL)	t _{1/2} (h)	CL (L/h)	Vd (L)
0.5 g	~82	~491	6.9	1.02	10.2
1.0 g	~151	~989	7.3	1.01	10.4
2.0 g	~257	~1890	8.4	1.06	12.6

(Data
adapted from
human
pharmacokinetic
studies)
[\[15\]](#)

Neuroprotective Effects of Ceftriaxone

Beyond its antimicrobial activity, ceftriaxone has demonstrated neuroprotective effects, which are thought to be mediated by the upregulation of the glutamate transporter 1 (GLT1).[\[20\]](#) This mechanism is particularly relevant in conditions associated with excitotoxicity.



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Figure 3: Neuroprotective signaling of Ceftriaxone.

Conclusion

These application notes provide a framework for designing and executing robust pharmacokinetic studies of **ceftriaxone sodium salt**. By adhering to these protocols, researchers can generate high-quality data to better understand the disposition of this important antibiotic, ultimately contributing to its safe and effective use in clinical practice.

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